Comprehensive Structure Elucidation: 3-[4-(Benzyloxy)phenyl]benzonitrile

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Compound of Interest

Compound Name:	*3-[4-(Benzyloxy)phenyl]benzonitrile*
CAS No.:	*893736-83-9*
Cat. No.:	*B1286750*

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Executive Summary & Compound Profile

Target Molecule: **3-[4-(Benzyloxy)phenyl]benzonitrile** CAS Registry Number: 893736-83-9 Molecular Formula: $C_{20}H_{15}NO$ Exact Mass: 285.1154 Da Role: Key intermediate in the synthesis of mesogenic cores for Liquid Crystal (LC) displays and organic light-emitting diodes (OLEDs).

Technical Context: Unlike the ubiquitous 4,4'-cyanobiphenyls used in standard nematic mixtures (e.g., 5CB), this molecule features a 3,4'-substitution pattern. This meta-substitution on the nitrile ring disrupts linear conjugation, lowering the melting point and altering the dielectric anisotropy. Distinguishing this meta-isomer from the para-isomer is the primary analytical challenge.

Synthesis & Impurity Profile (The Context)

Why this matters: Understanding the synthesis dictates which impurities (regioisomers, homocouplings) to look for in the spectra.

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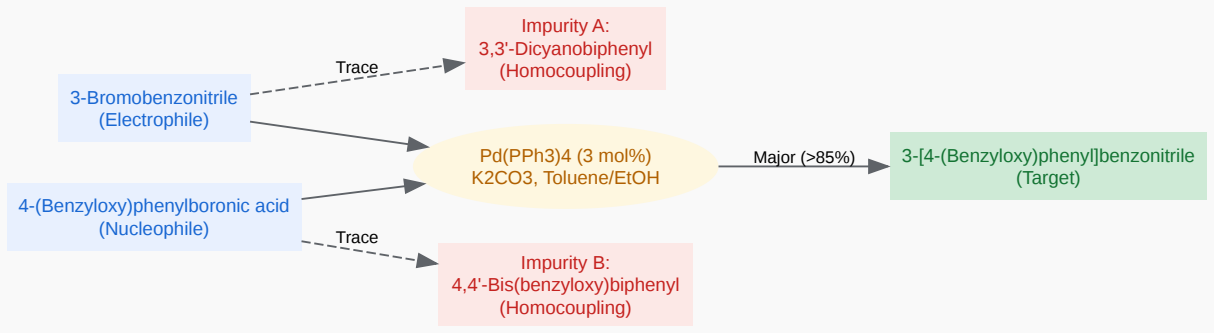
Field-Proven Route: Suzuki-Miyaura Cross-Coupling. The most robust synthesis couples 3-bromobenzonitrile with 4-(benzyloxy)phenylboronic acid.

Figure 1: Synthetic Pathway & Impurity Logic



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Caption: Suzuki coupling pathway highlighting potential homocoupling impurities that must be ruled out by MS and NMR.

Analytical Framework: Step-by-Step Elucidation

Phase 1: Mass Spectrometry (HRMS)

Objective: Confirm formula and rule out de-benzylated degradation products.

- Ionization Mode: ESI+ or APCI+ (Atmospheric Pressure Chemical Ionization is preferred for nitriles).
- Target Ion:

  or

  .
- Key Fragmentation (MS/MS):
  - m/z 91.05: Tropylium ion (

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). Diagnostic for the benzyl ether.

- Loss of 91: Peak at ~194 Da (Cyanohydroxybiphenyl core).
- Absence of: m/z 195 (indicates the benzyl group is intact).

Phase 2: Infrared Spectroscopy (FT-IR)

Objective: Quick validation of functional groups.

Functional Group	Wavenumber (cm^{-1})	Diagnostic Feature
Nitrile (-CN)	2225 - 2235	Sharp, medium intensity. Crucial: Conjugated nitriles appear lower than aliphatic (2250).
Ether (C-O-C)	1240 - 1260	Strong, antisymmetric stretch.
Aromatic (C=C)	1600, 1500	Multiple bands confirming biphenyl core.
C-H (sp^3)	2850 - 2950	Weak (from the benzyl $-CH_2-$ only).

Phase 3: Nuclear Magnetic Resonance (NMR) - The Core Protocol

Solvent: DMSO-d_6 (preferred for solubility) or $CDCl_3$. Frequency: 400 MHz minimum.

A. ^1H NMR Assignment Strategy

The spectrum is divided into three distinct zones.

Zone 1: The Benzyl "Anchor" (Aliphatic)

- Signal: Singlet, 2H.
- Shift:

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ppm.

- Logic: This sharp singlet integrates to 2 protons. If it appears as a doublet, you have a chiral impurity or restricted rotation (unlikely here).

Zone 2: The Para-Substituted Ring (Ring B)

- Pattern: AA'BB' System (looks like two "roofed" doublets).
- Integration: 4H total.
- Shift A (Ortho to O):

  ppm (Shielded by oxygen donation).
- Shift B (Ortho to Biphenyl):

  ppm (Deshielded by aromatic ring current).
- Coupling (

  ): ~8.8 Hz (Ortho coupling).

Zone 3: The Meta-Substituted Ring (Ring A - The Critical Differentiator) This is where you prove the structure is 3-cyano and not 4-cyano. A 1,3-disubstituted ring shows a specific 4-spin system:

- H-2 (The "Island" Proton): Singlet-like (actually a triplet with small

  Hz). Located between the CN and the Phenyl ring. Extremely deshielded (

  ppm).
- H-4 & H-6: Doublets (or ddd).

  ppm.
- H-5: Triplet (pseudo-triplet).

  ppm.

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Verification Check: If you see two AA'BB' systems in the aromatic region, you have synthesized the wrong isomer (4,4'-cyanobiphenyl). You must see the complex meta-pattern.

B. ^{13}C NMR & DEPT-135

- Nitrile Carbon:

  ppm (Characteristic weak signal).

- Benzyl Carbon:

  ppm (Inverted in DEPT-135).

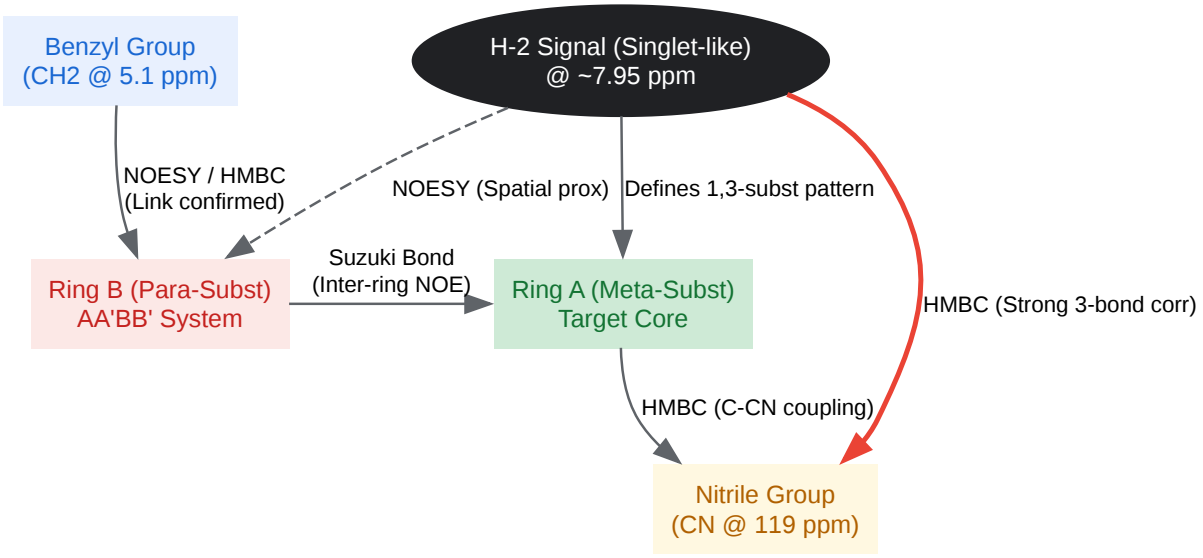
- Ether Carbon (Ipso):

  ppm.

Structural Logic Visualization

The following diagram illustrates the NMR connectivity logic required to prove the 3-position linkage.

Figure 2: NMR Connectivity & HMBC Correlations



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Caption: HMBC and NOESY correlations required to definitively assign the 3-cyano regiochemistry.

References & Validation Sources

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